

Technical Support Center: Reducing Friction in Polymer Processing with N,N'-Ethylenebisoleamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N'*-Ethylenebisoleamide

CAS No.: 110-31-6

Cat. No.: B091346

[Get Quote](#)

Prepared by: Gemini, Senior Application Scientist

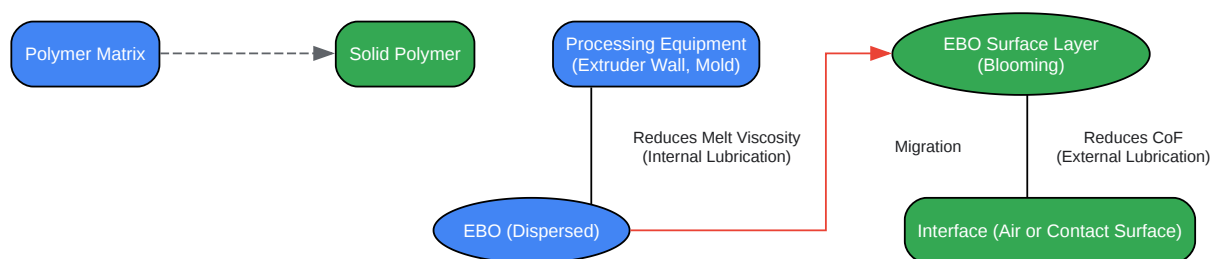
Welcome to the technical support resource for **N,N'-Ethylenebisoleamide** (CAS No. 110-31-6), a high-performance processing aid designed for researchers, scientists, and engineers in polymer science and drug development. This guide provides in-depth, field-proven insights into its application for friction reduction, troubleshooting common experimental issues, and optimizing your polymer processing workflows.

Core Principle: The Mechanism of Friction Reduction

N,N'-Ethylenebisoleamide (EBO) is a synthetic wax that functions as a multifaceted lubricant within a polymer matrix.^[1] Its efficacy is rooted in a dual-action mechanism that addresses both internal and external friction during and after processing.

- **Internal Lubrication:** When dispersed within the polymer melt, the long, flexible hydrocarbon chains of EBO reduce the intermolecular friction between polymer chains. This action lowers the overall melt viscosity, enhancing flowability and easing processing.[2]
- **External Lubrication & Migration:** Due to its controlled incompatibility with the host polymer, EBO molecules gradually migrate to the surface as the polymer cools.[3] This phenomenon, known as "blooming," forms a durable, microscopic lubricating layer at the polymer-air and polymer-equipment interfaces. This surface layer is directly responsible for reducing the coefficient of friction (CoF), providing the desired slip and anti-blocking properties.[3][4]

This migration is a time-dependent process, meaning the full effect on the CoF may develop over a period of 24-48 hours and can continue for several days.[4]



[Click to download full resolution via product page](#)

Caption: Dual-action lubrication mechanism of **N,N'-Ethylenebisoleamide**.

Frequently Asked Questions (FAQs)

Q1: What is **N,N'-Ethylenebisoleamide** (EBO) and what is its primary role? A1: **N,N'-Ethylenebisoleamide** is a bio-based secondary bis-amide additive, functioning as a synthetic wax. Its primary role in polymer processing is to act as an internal and external lubricant, a slip agent, and an anti-blocking agent.[1] It is incorporated into polymers to reduce friction, prevent adhesion between film layers or pellets, and improve mold release.[1]

Q2: In which polymers is EBO most effective? A2: EBO is versatile and shows high efficacy in a wide range of thermoplastics. It is particularly suitable for polyolefins like polyethylene (PE) and

polypropylene (PP) films, but is also used effectively in ABS, polystyrene (PS), polyvinyl chloride (PVC), nylon, and ethylene vinyl acetate (EVA).[1]

Q3: How does EBO differ from primary amides like oleamide or erucamide? A3: EBO is a secondary bis-amide, which gives it a higher molecular weight and different migration characteristics compared to primary amides. Primary amides like oleamide tend to migrate very quickly ("fast bloom"), which can be problematic for in-line printing and sealing operations.[4] EBO typically offers a more controlled, moderate rate of migration and better thermal stability, making it suitable for applications where long-term performance and minimal interference with surface treatments are required.

Q4: Is EBO considered a "processing aid"? A4: Yes. A processing aid is a substance added to a food for its technical effect during processing but is present in the finished food at insignificant levels and does not have a functional effect in the final product.[5] EBO fits this description as it is added to facilitate processing (e.g., extrusion, molding) and its primary function (lubrication) is exerted during manufacturing and handling, not in the final application of the polymer itself. [5]

Q5: Is **N,N'-Ethylenebisoleamide** approved for food contact applications? A5: Yes, **N,N'-Ethylenebisoleamide** is permitted for use in food containers and packaging materials according to regulations such as GB9685-2008, positioning it as a safe additive for sensitive applications. However, users must always verify compliance with the specific regulations of the target country and application.

Troubleshooting Guide

Q1: I've added EBO, but my film still exhibits high friction and blocking. A1: This issue often relates to insufficient migration of the additive to the surface.

- Causality: The reduction in CoF is dependent on the formation of a slip layer on the polymer surface, a process that is not instantaneous.[4][6] The crystallinity of the polymer also plays a crucial role; highly crystalline polymers like HDPE have less amorphous content, which can slow the migration rate of the slip agent.[6][7]
- Solution Pathway:

- **Verify Dosage:** Ensure the concentration of EBO is within the recommended range for your specific polymer, typically between 0.01% and 0.5% by weight.[8] Thicker films generally require less slip agent to achieve the same surface CoF.[4]
- **Allow for Conditioning Time:** Store the processed polymer (e.g., film rolls) at ambient temperature for at least 24-48 hours. The CoF will decrease significantly during this period as migration proceeds.[6] Full performance may not be reached for up to 7-10 days.[4]
- **Check Processing Temperatures:** Higher processing temperatures can increase the initial migration rate. However, excessively high temperatures can lead to volatilization of the additive, reducing its overall effectiveness.[6]

Q2: I'm observing a white powder or waxy residue on my final product. What is causing this "bloom"? A2: The appearance of a visible surface residue is a sign of excessive additive migration, often called "blooming" or "powdering."

- **Causality:** This occurs when the concentration of EBO exceeds its solubility limit within the polymer matrix, leading to an oversaturation of the additive on the surface.[9] This is more common in thicker gauge films or when stored at elevated temperatures, which accelerates migration.[6][9]
- **Solution Pathway:**
 - **Optimize Concentration:** Reduce the loading level of EBO in your formulation. Conduct a ladder study with decreasing concentrations (e.g., 0.5%, 0.3%, 0.1%) to find the optimal level that provides sufficient slip without excessive bloom.
 - **Consider a Higher Molecular Weight Additive:** If reducing the concentration compromises slip performance, consider blending EBO with a higher molecular weight slip agent. Higher molecular weight additives have lower migration rates.[9]
 - **Control Storage Conditions:** Avoid storing the finished product in high-temperature environments, as this will accelerate migration and exacerbate blooming.[6]

Q3: We are experiencing problems with printing, sealing, or lamination on films containing EBO. A3: These issues are classic indicators of surface energy modification by the slip agent.

- Causality: The low-energy lubricating layer formed by EBO on the polymer surface, which is essential for reducing friction, also repels inks, adhesives, and coatings.[4] An excessively thick or rapidly formed slip layer can make it very difficult for corona treatment or other surface activation methods to be effective.[9]
- Solution Pathway:
 - Reduce EBO Concentration: This is the most direct way to minimize surface interference. High levels of any slip agent can impede surface treatments.[4]
 - Optimize Surface Treatment: If possible, apply corona treatment immediately after extrusion, before the slip agent has had significant time to migrate to the surface.[4]
 - Use a Slower-Blooming Agent: EBO has a more controlled bloom than fast-blooming primary amides. If problems persist, ensure you are not using a blend containing faster-migrating species.

Q4: The addition of EBO is causing surface defects like craters or increased haze. A4: These defects often point to issues of compatibility or dispersion.

- Causality: Craters can form if the slip agent is incompatible with other components in the formulation, such as other surfactants or silicone-based additives, leading to localized surface tension variations.[10] Increased haze can result from poor dispersion of the EBO within the polymer matrix, causing light scattering.
- Solution Pathway:
 - Ensure Homogeneous Mixing: Proper dispersion is critical. Use a twin-screw extruder or high-shear mixer to ensure the EBO masterbatch is fully and evenly distributed in the polymer melt.
 - Review Formulation Compatibility: Check for potential interactions with other additives. If another silicone-based additive (like an antifoam agent) is present, they may compete for surface area, leading to defects.[10]
 - Use a Masterbatch: Incorporating EBO via a pre-dispersed masterbatch concentrate rather than as a pure powder can significantly improve its distribution and reduce the risk

of haze.

Quantitative Data Summary

The following table summarizes typical properties for **N,N'-Ethylenebisoleamide**. Note that exact values may vary by manufacturer.

Property	Typical Value	Significance in Processing
CAS Number	110-31-6	Unique chemical identifier.[1]
Appearance	White to light-yellow powder or granules	Indicates product form and quality.[1]
Melting Point	110-118 °C	Must be stable at processing temperatures.
Acid Value	≤ 10 mgKOH/g	Low acid value indicates high purity and stability.
Molecular Formula	C38H72N2O2	Defines the chemical structure.
Molecular Weight	589.0 g/mol	Influences migration rate and thermal stability.[11]

Experimental Protocols

Protocol 1: Incorporation of EBO via Twin-Screw Extrusion

This protocol describes a standard method for creating a polymer compound containing EBO.

- Material Preparation:
 - Dry the base polymer resin to the manufacturer's recommended moisture content (<0.05%).
 - Accurately weigh the base polymer and the EBO masterbatch required to achieve the target final concentration (e.g., 0.2% w/w).

- Pre-Blending:
 - Combine the dried polymer pellets and the EBO masterbatch in a polyethylene bag or a tumble blender.
 - Mix thoroughly for 5-10 minutes to ensure a homogenous "salt-and-pepper" blend. This step is critical for consistent feeding into the extruder.
- Extrusion:
 - Set the temperature profile of the twin-screw extruder appropriate for the base polymer. A typical profile for LLDPE might be: Zone 1 (Feed): 160°C, Zones 2-5: 180-210°C, Die: 210°C.
 - Start the extruder at a low RPM and feed the pre-blended material using a gravimetric feeder.
 - Once the melt is stable, increase the screw speed to the desired output rate. Ensure a consistent melt pressure and motor torque, which indicates good dispersion.
- Pelletization and Cooling:
 - Extrude the molten polymer strand through a water bath for cooling.
 - Feed the cooled strand into a pelletizer to produce compounded pellets.
- Post-Drying:
 - Dry the final pellets thoroughly to remove surface moisture before subsequent processing (e.g., film blowing, injection molding).

Protocol 2: Evaluating Slip Performance via Coefficient of Friction (CoF) Testing

This protocol is based on the ASTM D1894 standard for measuring the static and kinetic CoF of plastic film.[4]

- Sample Preparation:

- Produce a film from the compounded pellets (Protocol 1).
- Condition the film samples at standard laboratory conditions ($23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ RH) for at least 40 hours. Note: For slip agent evaluation, it is crucial to test at consistent time intervals (e.g., 24h, 48h, 7 days) to track the migration process.
- Apparatus Setup:
 - Use a CoF tester equipped with a horizontal test plane, a sled of specified weight (typically 200g), and a force-measuring system.
 - Secure a piece of the test film to the horizontal plane, test surface facing up.
 - Wrap another piece of the film around the sled, test surface facing out.
- Measurement Procedure:
 - Place the wrapped sled on the film-covered plane.
 - Start the machine, which will pull the sled at a constant speed (e.g., 150 mm/min).
 - The force gauge will record the initial force required to start the sled moving (for static CoF) and the average force required to maintain its motion (for kinetic CoF).
- Calculation:
 - Static CoF (μ_s) = (Initial peak frictional force) / (Normal force, i.e., sled weight)
 - Kinetic CoF (μ_k) = (Average kinetic frictional force) / (Normal force, i.e., sled weight)
- Analysis:
 - Perform at least five replicate measurements and report the average CoF values.
 - Compare the CoF of the film containing EBO to a control film without the additive to quantify the friction reduction.

References

- Ataman Kimya. (n.d.). N,N'-ETHYLENEDI(STEARAMIDE). Retrieved from [\[Link\]](#)
- Ataman Kimya. (n.d.). ETHYLENE BIS OLEAMIDE. Retrieved from [\[Link\]](#)
- Ningbo Inno Pharmchem Co., Ltd. (2026). The Role of Ethylene Bis Oleamide in Enhancing Polymer Properties. Retrieved from [\[Link\]](#)
- Ampacet Corporation. (n.d.). Slip Masterbatch. Retrieved from [\[Link\]](#)
- Ataman Kimya. (n.d.). ETHYLENE BIS(STEARAMIDE) (EBS). Retrieved from [\[Link\]](#)
- Gaudin, K., et al. (2007). Determination of N,N'-ethylenebisstearamide additive in polymer by normal phase liquid chromatography with evaporative light scattering detection. Journal of Chromatography A. Retrieved from [\[Link\]](#)
- Cargill. (n.d.). Slip - Polymer Additives. Retrieved from [\[Link\]](#)
- Saini, P., et al. (2014). Effects of N,N'-Ethylenebis(stearamide) on the Properties of Poly(ethylene terephthalate)/Organo-montmorillonite Nanocomposite. ResearchGate. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Ethylene bis(oleamide). PubChem Compound Database. Retrieved from [\[Link\]](#)
- Martínez-Salazar, A., et al. (2011). Control of the Migration Behavior of Slip Agents in Polyolefin-Based Films. ResearchGate. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). US3969304A - Ethylene polymer films.
- Google Patents. (n.d.). US3021296A - Compositions and films comprising polyethylene and n, n'-ethylene bis oleamide and process of producing same.
- Silike. (2025). How to Solve Powdering and Blooming in PE Films: The Proven Solutions. Retrieved from [\[Link\]](#)
- Topwin. (2025). Possible causes and solutions for craters caused by slip agents. Retrieved from [\[Link\]](#)

- RMIT University. (2024). Study on the Migration and Control of Slip Agents on the Surface of High Density Polyethylene Beverage Closers. Figshare. Retrieved from [[Link](#)]
- Kelly, G. (n.d.). How Items Such as Dust, Oligomers & Slip Agents Can Affect the Polymer Film Surface Quality and be Potential Problems in High. AIMCAL. Retrieved from [[Link](#)]
- Ingenia Polymers. (n.d.). Ingenia Flexible Packaging Brief: Slip Masterbatch – Why Use it? Retrieved from [[Link](#)]
- Raj Plastic. (2025). Reducing Friction - The Critical Role of Slip Masterbatch in Plastic Processing and Packaging. Retrieved from [[Link](#)]
- USDA Food Safety and Inspection Service. (2008). Compliance Guide on the Determination of Processing Aids. Retrieved from [[Link](#)]
- Ataman Kimya. (n.d.). ETHYLENE BIS(STEARAMIDE). Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Suzhou Health Chemicals Co., Ltd.-N,N'-Ethylenebisoleamide [healthchems.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. cargill.com [cargill.com]
- 4. ampacet.com [ampacet.com]
- 5. fsis.usda.gov [fsis.usda.gov]
- 6. ingeniapolymers.com [ingeniapolymers.com]
- 7. research-repository.rmit.edu.au [research-repository.rmit.edu.au]
- 8. US3021296A - Compositions and films comprising polyethylene and n, n'-ethylene bis oleamide and process of producing same - Google Patents [patents.google.com]

- [9. News - How to Solve Powdering and Blooming in PE Films: The Proven Solutions \[siliketech.com\]](#)
- [10. Possible causes and solutions for craters caused by slip agents - Topwin \[topwinsilicone.com\]](#)
- [11. Ethylene bis\(oleamide\) | C38H72N2O2 | CID 54606583 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Support Center: Reducing Friction in Polymer Processing with N,N'-Ethylenebisoleamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b091346/docs#technical-support-center-reducing-friction-in-polymer-processing-with-n-n-ethylenebisoleamide\]](https://www.benchchem.com/product/b091346/docs#technical-support-center-reducing-friction-in-polymer-processing-with-n-n-ethylenebisoleamide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check